

# A Comprehensive Technical Guide to 1-Chlorononane (CAS No. 2473-01-0)

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## Compound of Interest

Compound Name: 1-Chlorononane

Cat. No.: B146367

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth exploration of **1-chlorononane**, a versatile alkyl chloride pivotal in synthetic chemistry. As a reactive intermediate, its utility spans from the construction of complex organic molecules to its application as a solvent. This document will delve into its chemical and physical properties, safety protocols, synthesis, and analytical characterization, offering field-proven insights for its effective and safe utilization in a laboratory setting.

## Section 1: Chemical Identity and Physical Properties

**1-Chlorononane**, also known as n-nonyl chloride, is a primary chlorinated hydrocarbon with the chemical formula C<sub>9</sub>H<sub>19</sub>Cl.<sup>[1]</sup><sup>[2]</sup> Its structure features a nine-carbon aliphatic chain with a terminal chlorine atom, which serves as a reactive site for various chemical transformations.<sup>[2]</sup> This colorless to almost colorless clear liquid possesses a faint, sweet odor.<sup>[1]</sup>

## Key Identifiers and Properties

Property	Value	Source(s)
CAS Number	2473-01-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> H <sub>19</sub> Cl	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	162.70 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	Colorless to almost colorless clear liquid	<a href="#">[1]</a>
Density	0.87 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	202-204 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	-39.4 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	74 °C (165.2 °F) - closed cup	<a href="#">[3]</a>
Refractive Index (n <sub>20/D</sub> )	1.436	<a href="#">[3]</a> <a href="#">[4]</a>
Solubility	Insoluble in water	<a href="#">[1]</a>
Vapor Pressure	0.394 mmHg at 25°C	<a href="#">[3]</a>

## Section 2: Safety and Handling

As with any chemical reagent, a thorough understanding of its hazards and proper handling procedures is paramount. **1-Chlorononane** is classified as a combustible liquid and can cause skin, eye, and respiratory irritation.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## GHS Hazard Information

- H315: Causes skin irritation[\[7\]](#)[\[8\]](#)
- H319: Causes serious eye irritation[\[7\]](#)[\[8\]](#)
- H335: May cause respiratory irritation[\[7\]](#)[\[8\]](#)

## Recommended Handling and Storage Protocol

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles or a face shield, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[3\]](#) Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.[\[6\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.[\[6\]](#) The recommended storage temperature is below +30°C.[\[3\]](#)[\[4\]](#) It should be stored away from strong oxidizing agents and strong bases.[\[6\]](#)
- Spill Management: In case of a spill, remove all sources of ignition.[\[6\]](#) Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- First Aid:
  - Eyes: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[3\]](#)[\[6\]](#)
  - Skin: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.
  - Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
  - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Seek immediate medical assistance.[\[6\]](#)

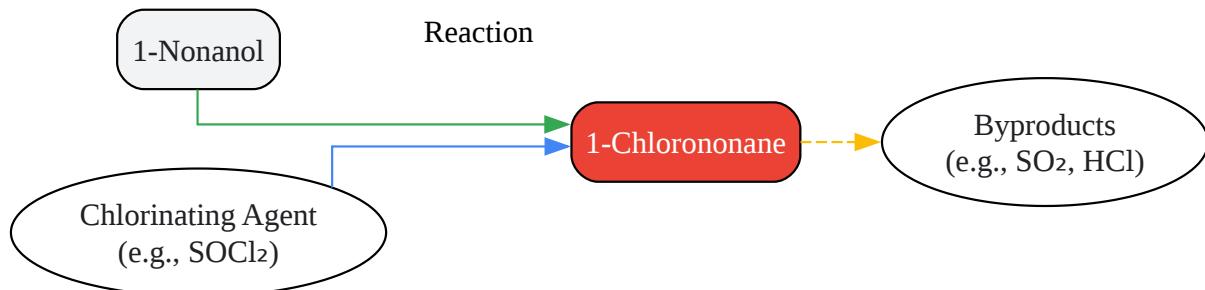
## Section 3: Synthesis and Reactivity

The terminal chlorine atom in **1-chlorononane** is a good leaving group, making it an excellent substrate for nucleophilic substitution reactions.[\[2\]](#) This reactivity is the cornerstone of its utility in organic synthesis.

## Typical Synthesis Pathway

A common laboratory-scale synthesis of **1-chlorononane** involves the chlorination of 1-nonanol. This can be achieved using various chlorinating agents, such as thionyl chloride

( $\text{SOCl}_2$ ) or concentrated hydrochloric acid. The choice of reagent depends on the desired purity, yield, and reaction conditions.



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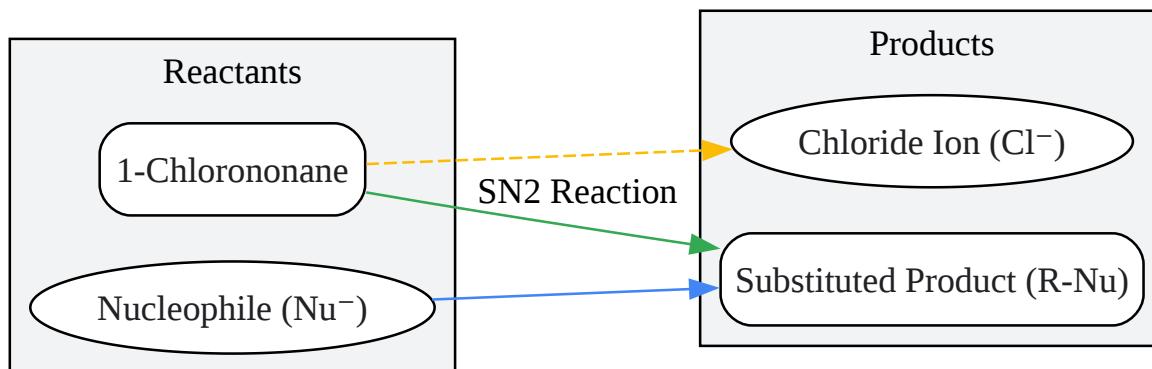
Caption: General synthesis of **1-chlorononane** from 1-nonanol.

## Key Reactions and Applications

**1-Chlorononane** is a versatile building block for introducing a nonyl group into a molecule. Its applications include:

- **Intermediate in Organic Synthesis:** It serves as a starting material for the synthesis of a wide range of organic compounds, including surfactants, lubricants, and plasticizers.<sup>[1]</sup>
- **Pharmaceutical and Agrochemical Production:** It is used as an intermediate in the manufacturing of pharmaceuticals and agrochemicals.<sup>[1]</sup>
- **Solvent:** Due to its ability to dissolve various organic substances, it can be used as a solvent in chemical reactions.<sup>[1]</sup>
- **Research Applications:** It has been utilized in the synthesis of specialized chemical probes, such as 2-bromo[1- $^{14}\text{C}$ ]1-decanal, for studying enzyme mechanisms.<sup>[9]</sup>

The primary mode of reaction is nucleophilic substitution, where the chloride is displaced by a nucleophile.



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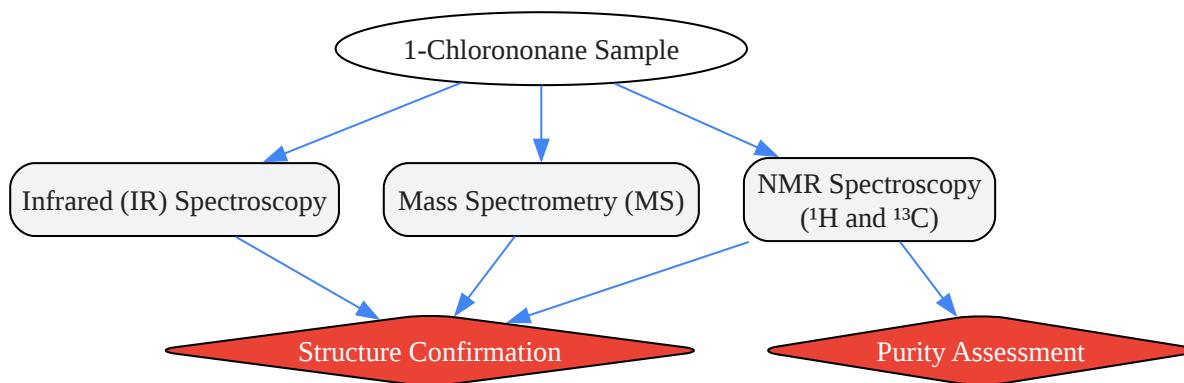
Caption: Nucleophilic substitution reaction of **1-chlorononane**.

## Section 4: Analytical Characterization

Confirming the identity and purity of **1-chlorononane** is crucial for its effective use. A combination of spectroscopic and chromatographic techniques is typically employed.

### Spectroscopic Analysis Workflow

A standard workflow for the spectroscopic characterization of **1-chlorononane** would involve  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Infrared (IR) spectroscopy, often supplemented with Mass Spectrometry (MS).



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Caption: Spectroscopic workflow for **1-chlorononane** analysis.

## Expected Spectroscopic Data

- $^1\text{H}$  NMR: The proton NMR spectrum will show characteristic signals for the different methylene groups in the alkyl chain and a distinct downfield triplet for the methylene group attached to the chlorine atom.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will display nine distinct signals corresponding to the nine carbon atoms in the molecule, with the carbon bonded to the chlorine atom appearing at a characteristic downfield shift.
- IR Spectroscopy: The IR spectrum will exhibit strong C-H stretching vibrations around 2850-2960  $\text{cm}^{-1}$  and a characteristic C-Cl stretching vibration in the fingerprint region.
- Mass Spectrometry: The mass spectrum will show a molecular ion peak ( $\text{M}^+$ ) and a characteristic isotopic pattern ( $\text{M}+2$ ) due to the presence of the chlorine-37 isotope.

## Chromatographic Analysis

Gas chromatography (GC) is a powerful technique for assessing the purity of **1-chlorononane** and for quantitative analysis.[\[10\]](#)

- Instrument and Column: Use a gas chromatograph equipped with a flame ionization detector (FID). A non-polar capillary column (e.g., DB-1 or equivalent) is suitable for separating **1-chlorononane** from potential impurities.
- Sample Preparation: Prepare a dilute solution of **1-chlorononane** in a volatile organic solvent such as hexane or dichloromethane.
- Injection: Inject a small volume (e.g., 1  $\mu\text{L}$ ) of the prepared sample into the GC inlet.
- Temperature Program:
  - Inlet Temperature: 250 °C
  - Oven Program: Start at a suitable initial temperature (e.g., 80 °C), hold for 1-2 minutes, then ramp up to a final temperature (e.g., 200 °C) at a rate of 10-15 °C/min.

- Detector Temperature: 280 °C
- Data Analysis: The retention time of the peak corresponding to **1-chlorononane** can be used for identification, and the peak area can be used for quantification against a standard.

## Section 5: Conclusion

**1-Chlorononane** (CAS No. 2473-01-0) is a fundamental building block in organic synthesis with a well-defined set of physical and chemical properties. Its reactivity, primarily driven by the terminal chlorine atom, allows for its incorporation into a diverse array of molecules, making it a valuable tool for researchers in pharmaceuticals, agrochemicals, and materials science. Adherence to strict safety protocols is essential for its handling and use. The analytical techniques outlined in this guide provide a robust framework for ensuring the identity and purity of **1-chlorononane**, which is critical for reproducible and reliable experimental outcomes.

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